

Comparative Guide: Mass Spectrometry Fragmentation of Histidine N-benzyl- Derivatives

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Compound of Interest

Compound Name: *Histidine, N-benzyl-*

Cat. No.: *B12110863*

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Executive Summary: The Diagnostic Landscape

Histidine N-benzyl- derivatives are critical intermediates in peptide synthesis and peptidomimetic drug design.^{[1][2][3][4]} Their structural characterization relies heavily on distinguishing the specific site of benzylation: the

-amine (

) versus the imidazole ring (

, typically

or

positions).^[3]

While both isomers share the same molecular formula (

, MW ~245.28 Da), their fragmentation pathways under Electrospray Ionization (ESI-MS/MS) diverge significantly due to the "Mobile Proton" effect and the stability of the resulting carbocations.

Quick Comparison: Diagnostic Ions

Feature	-Benzyl-L-Histidine (Side Chain)	-Benzyl-L-Histidine (Backbone)
Precursor Ion	m/z 246.12	m/z 246.12
Primary Neutral Loss	Benzyl radical/cation loss is dominant.[3][4]	loss is suppressed; Benzyl loss competes.[3][4]
Base Peak (High CE)	m/z 91.05 (Tropylium ion)	m/z 91.05 (Tropylium ion)
Immonium Ion	m/z 110.07 (Standard His immonium)	m/z 200.11 (Benzyl-His immonium)
Key Mechanism	Charge retention on Imidazole or Benzyl.[3]	Charge retention on leads to modified b-ions.[3][4]

Technical Deep Dive: Fragmentation Mechanics

The Tropylium Ion Driver (m/z 91)

The defining feature of any benzyl-substituted system in mass spectrometry is the formation of the Tropylium ion (

) at m/z 91.05.[3]

- Mechanism: Upon Collisional Induced Dissociation (CID), the benzyl group cleaves heterolytically.[3][5] The benzyl cation immediately rearranges to the seven-membered aromatic tropylium ring, which is exceptionally stable due to Hückel's rule (6 electrons).
- Intensity: This peak is often the base peak at higher collision energies (>25 eV) for both isomers.[3]

Isomer Differentiation via Immonium Ions

The "smoking gun" for distinguishing

-benzyl from

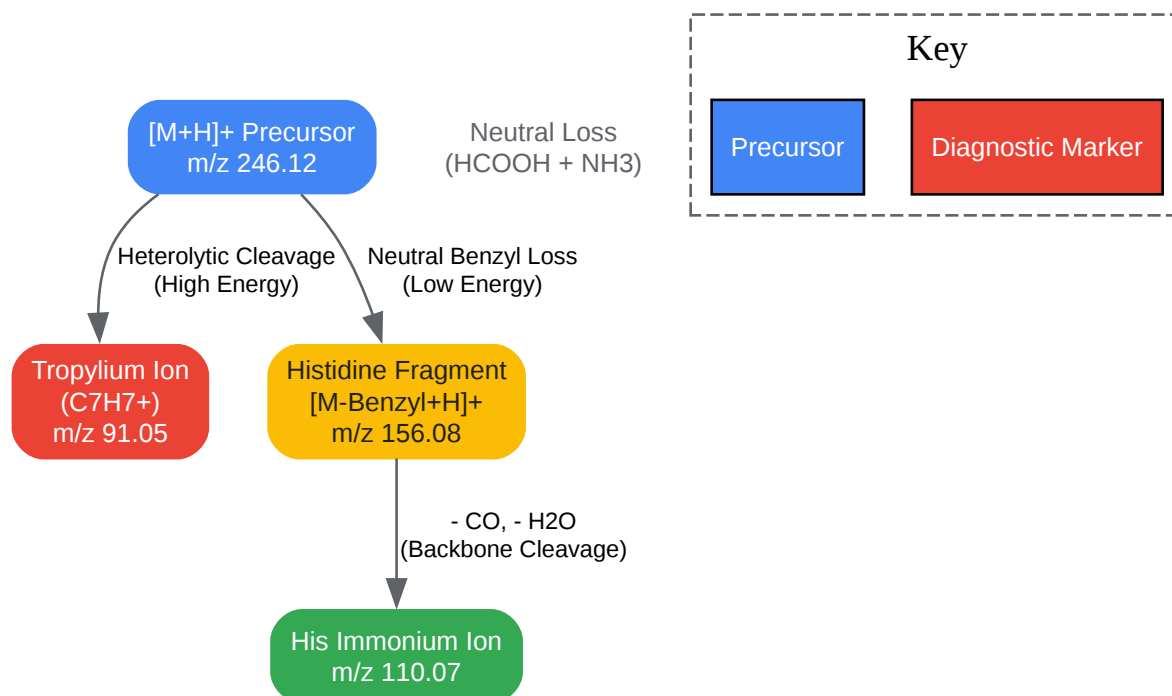
-benzyl is the immonium ion.[3]

- -Benzyl-His: The benzyl group is on the side chain.[3][5] The backbone cleavage produces a standard histidine immonium ion (m/z 110) or a benzylated side-chain fragment.[3] However, because the benzyl group is a good leaving group, the spectrum is dominated by m/z 91 and m/z 110 (His immonium without benzyl) or m/z 155 (His + H).
- -Benzyl-His: The benzyl group is attached to the backbone nitrogen.[4] When the typical immonium cleavage occurs (loss of CO + OH), the benzyl group remains attached to the nitrogen. This shifts the immonium ion mass from 110 to 200 Da.[3]

Visualization: Fragmentation Pathways

The following diagram illustrates the divergent pathways for the

-benzyl isomer, highlighting the competition between benzyl elimination and backbone cleavage.



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Caption: Fragmentation pathway of Nim-Benzyl-L-Histidine showing the competition between tropylium formation and histidine backbone retention.[4]

Experimental Protocol: Self-Validating Workflow

To ensure reproducibility and trust in your data, follow this standardized ESI-MS/MS workflow.

Sample Preparation

- Solvent: 50:50 Methanol/Water + 0.1% Formic Acid.[3][4] (Avoid TFA as it suppresses ionization).[3]
- Concentration: 1–10 μ M. (High concentrations promote dimerization, $[2M+H]^+$ at m/z 491).[3]

Instrument Parameters (Q-TOF / Orbitrap)

- Ionization: ESI Positive Mode.
- Capillary Voltage: 3.0 – 3.5 kV.[3][4]
- Cone Voltage: 20–30 V (Keep low to prevent in-source fragmentation of the benzyl group).

Validation Steps (The "Check-Sum")

- Survey Scan (MS1): Confirm parent ion at m/z 246.12.
 - Check: If you see m/z 156 in MS1, your source voltage is too high (in-source fragmentation).[3][4]
- Product Ion Scan (MS2): Ramp Collision Energy (CE) from 10 to 40 eV.[3]
- Data Verification:
 - At 10-15 eV: Look for m/z 156 (Loss of Benzyl).[3][4]
 - At 25-35 eV: Look for m/z 91 (Tropylium) and m/z 110 (Immonium).[3][4]
 - Absence of m/z 200 confirms the benzyl is NOT on the alpha-amine.

Comparative Data Table

Use this table to interpret your specific spectrum.

m/z (Observed)	Ion Identity	Origin	Interpretation
246.12		Parent	Intact Molecule.[3][4]
229.09		Fragment	Rare in N-benzyl; common in free His.[3] [4]
200.11		Fragment	Diagnostic for -Benzyl isomer. (Benzyl-Immonium).
156.08		Fragment	Loss of Benzyl group (Neutral loss of 90 Da).[3]
110.07		Fragment	Histidine Immonium Ion (indicates -benzyl or loss of -benzyl).[3][4]
91.05		Fragment	Tropylium Ion. Confirms presence of Benzyl group.[3]
82/83	Imidazole ring	Fragment	Characteristic imidazole ring breakup.[3]

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